

Application Notes and Protocols: NF157 Dose-Response Curve Analysis

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Compound of Interest

Compound Name: NF157

Cat. No.: B10771125

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Introduction

NF157 is a potent and selective antagonist of the P2Y₁₁ receptor, a G-protein coupled receptor (GPCR) activated by extracellular ATP.^{[1][2]} The P2Y₁₁ receptor is unique among the P2Y family as it couples to both G_s and G_q signaling pathways, leading to the activation of adenylyl cyclase and phospholipase C, respectively. This dual signaling capability implicates P2Y₁₁ in a variety of physiological processes, including immune response and inflammation.^{[2][3]}

Understanding the dose-response relationship of **NF157** is critical for its use as a pharmacological tool to investigate P2Y₁₁ function and for its potential therapeutic applications. These application notes provide a detailed analysis of **NF157**'s dose-response characteristics and protocols for its experimental evaluation.

Data Presentation

Quantitative Analysis of NF157 Activity

The inhibitory potency and selectivity of **NF157** have been characterized through various in vitro assays. The following tables summarize the key quantitative data for **NF157**.

Parameter	Receptor	Value	Reference
IC50	P2Y11	463 nM	[1]
pKi	P2Y11	7.35	[1]
Ki	P2Y11	44.3 nM	[1]

Table 1: Inhibitory activity of **NF157** on the human P2Y11 receptor.

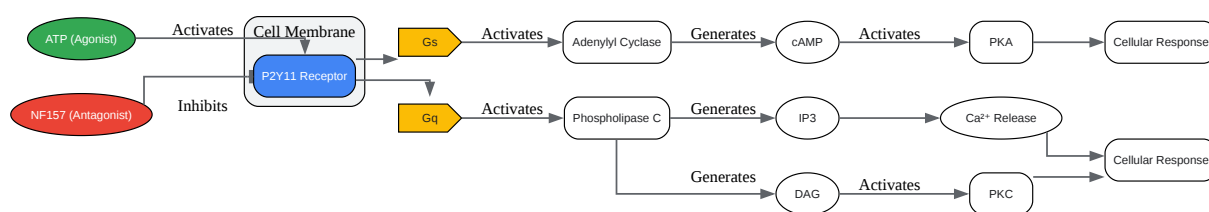
Receptor	IC50 / Ki	Selectivity Fold (over P2Y11)	Reference
P2Y1	1811 μ M (IC50)	>650-fold	[1]
P2Y2	170 μ M (IC50)	>650-fold	[1]
P2X1	No selectivity	-	[1]
P2X2	-	3-fold	[1]
P2X3	-	8-fold	[1]
P2X4	-	>22-fold	[1]
P2X7	-	>67-fold	[1]

Table 2: Selectivity profile of **NF157** against other P2 receptors.

Signaling Pathways and Experimental Workflows

P2Y11 Receptor Signaling Cascade

The P2Y11 receptor, upon activation by an agonist like ATP, initiates two primary signaling cascades. **NF157** acts as an antagonist, blocking these downstream effects.

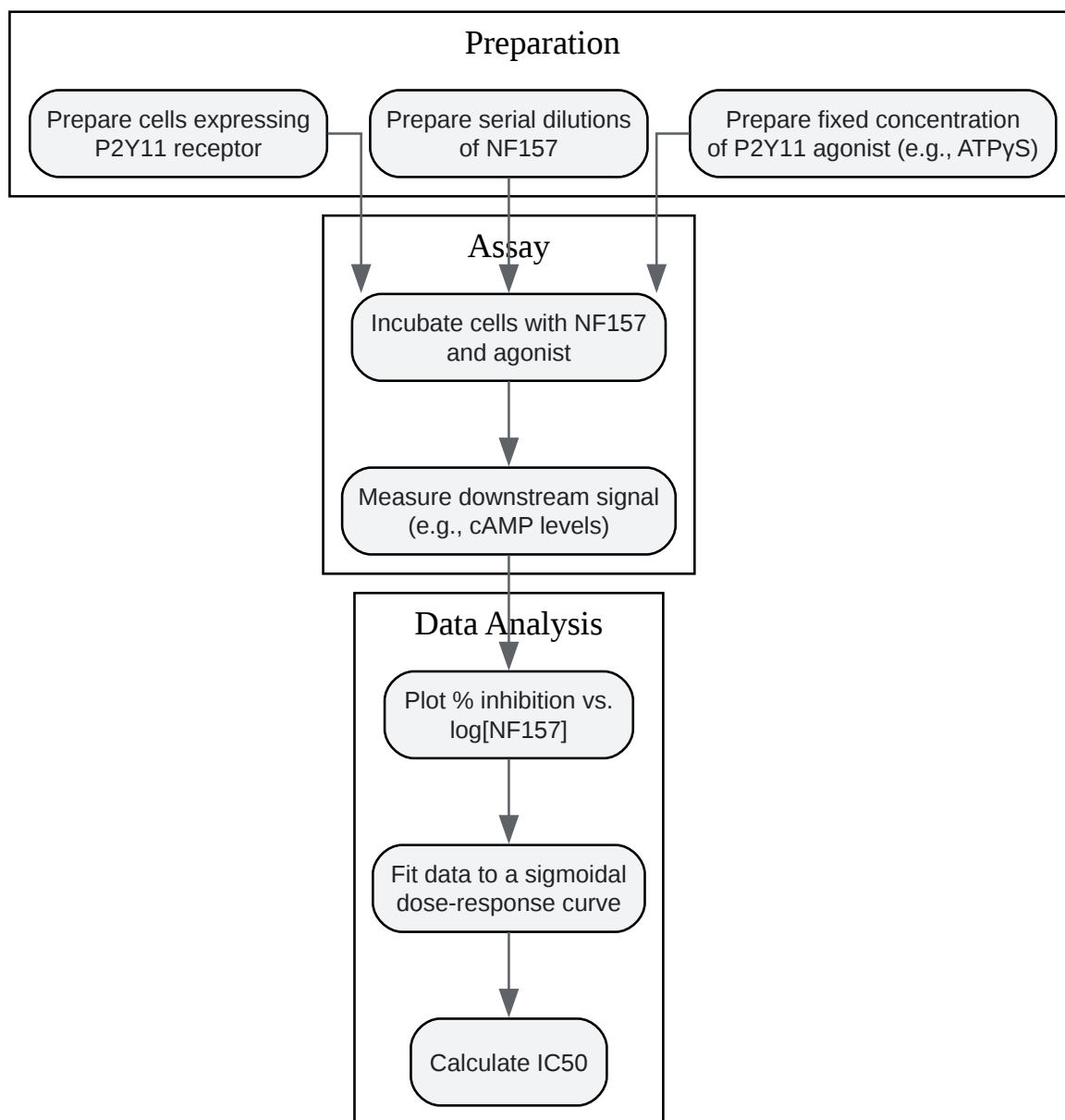


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Caption: P2Y11 receptor dual signaling pathway.

Experimental Workflow for NF157 Dose-Response Analysis

A typical workflow for determining the IC₅₀ of **NF157** involves a competitive binding assay or a functional assay measuring the inhibition of agonist-induced downstream signaling.



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- To cite this document: BenchChem. [Application Notes and Protocols: NF157 Dose-Response Curve Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10771125#nf157-dose-response-curve-analysis]

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